

Solubility Profile & Process Development Guide: 4-Cyclopropoxy-N-methylpyridin-2-amine

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Compound of Interest

Compound Name: 4-Cyclopropoxy-N-methylpyridin-2-amine

Cat. No.: B14819767

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Executive Summary

4-Cyclopropoxy-N-methylpyridin-2-amine is a critical heterocyclic intermediate, primarily utilized in the synthesis of tyrosine kinase inhibitors (e.g., VEGFR, MET, or CHK1 inhibitors).^[1] Its structure combines a basic pyridine core with a lipophilic cyclopropoxy tail and a secondary amine.

Understanding its solubility is pivotal for two stages of development:

- **Synthetic Process:** Selecting the correct solvent for nucleophilic substitution or coupling reactions (e.g., Buchwald-Hartwig).
- **Purification:** Designing effective crystallization systems to remove impurities without chromatography.

This guide provides a predicted solubility map based on structure-property relationships (SPR) of close analogues (e.g., 4-Methoxy-N-methylpyridin-2-amine) and details the self-validating protocols required to confirm these values experimentally.

Physicochemical Characterization

To predict solubility behavior, we must deconstruct the molecule into its functional pharmacophores.

Feature	Chemical Nature	Impact on Solubility
Pyridine Ring (N1)	Basic Heterocycle (pKa ~6.5–7. [1] ⁰)	pH-Dependent Solubility. Highly soluble in acidic aqueous media; low solubility in neutral/basic water. [1]
Cyclopropoxy Group	Lipophilic Ether (ring)	Lipophilicity Driver. Increases LogP significantly compared to methoxy analogues. [1] Promotes solubility in non-polar/chlorinated solvents.
N-Methylamine	Secondary Amine (H-bond Donor)	Polarity Anchor. Provides limited hydrogen bonding capability, aiding solubility in alcohols (MeOH, EtOH). [1]

Calculated Properties (Estimates based on Analogues):

- LogP (Octanol/Water): ~1.8 – 2.3 (More lipophilic than the methoxy analogue, LogP ~1.13).
- pKa (Conjugate Acid): ~6.8 (Protonation occurs at the pyridine nitrogen).[\[1\]](#)
- Melting Point: Predicted range 85–105°C (Solid at RT).[\[1\]](#)

Solubility Profile Classification

The following profile classifies solvents based on their interaction mechanism with the solute.

Class A: High Solubility (>100 mg/mL)[\[1\]](#)

- Solvents: Dichloromethane (DCM), Chloroform, Tetrahydrofuran (THF), DMSO, DMF.

- Mechanism:
 - Chlorinated Solvents: Excellent interaction with the lipophilic cyclopropyl group and the aromatic pyridine ring.^[1] DCM is the recommended solvent for liquid-liquid extraction.^[1]
 - Polar Aprotic (DMSO/DMF): Disrupts crystal lattice energy effectively; ideal for reaction media but difficult to remove.^[1]

Class B: Moderate Solubility (20–80 mg/mL)^[1]

- Solvents: Methanol, Ethanol, Isopropanol (IPA), Ethyl Acetate, Toluene.
- Mechanism:
 - Alcohols: The N-methylamine group accepts H-bonds.^[1] However, the hydrophobic cyclopropyl tail limits solubility as the alkyl chain of the alcohol lengthens (MeOH > EtOH > IPA).^[1]
 - Toluene: Good pi-pi stacking interactions with the pyridine ring, often improving at elevated temperatures ().^[1]

Class C: Low Solubility / Antisolvents (<5 mg/mL)^[1]

- Solvents: n-Heptane, Hexane, Water (pH > 8).
- Mechanism:
 - Alkanes: The molecule is too polar for pure alkanes.^[1] These are excellent antisolvents for crystallization (e.g., dissolving in Toluene and adding Heptane).
 - Neutral Water: The lipophilic cyclopropoxy group dominates, rendering the neutral molecule sparingly soluble.

Class D: Reactive/pH-Dependent Solubility^[1]

- Solvents: 1M HCl, 1M Acetic Acid.

- Solubility: Very High (>150 mg/mL).^[1]
- Mechanism: Protonation of the pyridine nitrogen forms a cationic salt, drastically increasing aqueous solubility. This is the primary method for impurity rejection (dissolve in acid, wash with organic, basify to precipitate).

Experimental Validation Protocols

Do not rely solely on predicted values. Use this Self-Validating Workflow to generate precise data.

Protocol A: Kinetic Solubility Screening (Turbidimetry)

Use for rapid "Go/No-Go" solvent selection.^[1]

- Preparation: Dispense 5 mg of solid into a vial.
- Addition: Add solvent in 100
L increments.
- Observation: Vortex for 30 seconds after each addition.
- Endpoint: Clear solution (Soluble) or persistent suspension after 1 mL (Insoluble).
- Calculation:

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Protocol B: Equilibrium Solubility (The Gold Standard)

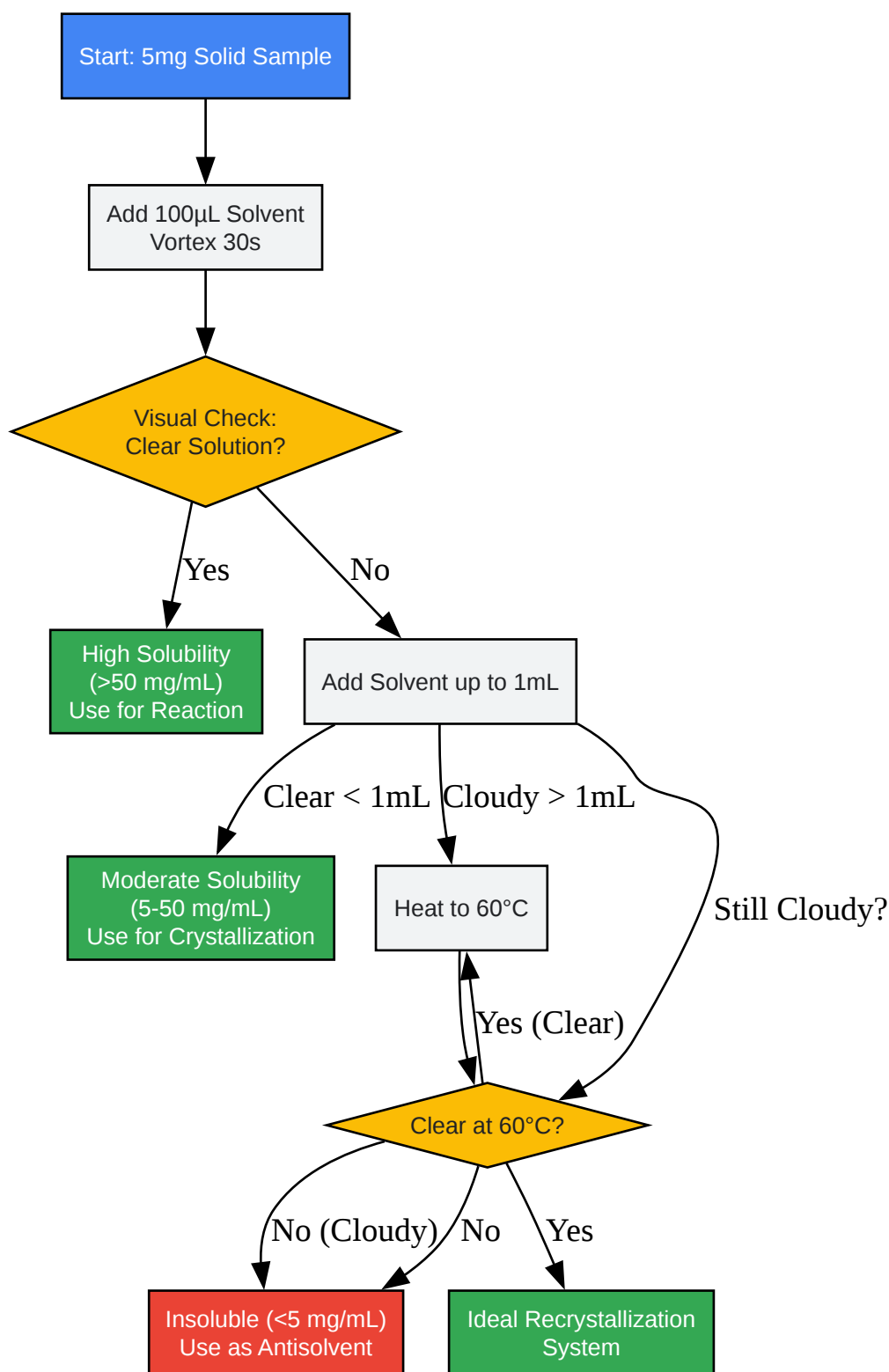
Use for crystallization design and regulatory filing.^[1]

- Saturation: Add excess solid to 2 mL of solvent until a suspension persists.
- Equilibration: Stir at 25°C (or target temp) for 24 hours.
- Filtration: Filter supernatant through a 0.45
m PTFE syringe filter.

- Quantification: Dilute filtrate 100x in Mobile Phase and analyze via HPLC.
 - Detector: UV @ 254 nm (Pyridine absorption).[1]
 - Standard: **4-Cyclopropoxy-N-methylpyridin-2-amine** (purity >98%).[1]

Process Visualization: Solubility Screening Workflow

The following diagram illustrates the decision logic for solvent selection based on the experimental outcome.



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Caption: Logical workflow for classifying solvents into Reaction Media, Crystallization Solvents, or Antisolvents.

Strategic Implications for Drug Development[1]

Crystallization Strategy

- Recommendation: Use a Cooling Crystallization or Antisolvent Crystallization.[1]
- System: Dissolve in Toluene or Ethanol at 60°C. Cool to 0°C. If yield is low, add n-Heptane dropwise as an antisolvent.[1]
- Why? This leverages the temperature dependence of the pyridine ring interactions (Toluene) or the polarity difference (Ethanol/Heptane).[1]

Salt Formation

- To improve aqueous solubility for formulation, convert the free base to a salt.
- Screening Candidates:
 - Hydrochloric Acid (HCl):[1] Likely to form a stable, high-melting solid.
 - Methanesulfonic Acid (MsOH):[1] Good for increasing lipophilic drug solubility.
- Note: The basicity of the pyridine nitrogen makes salt formation stoichiometric and predictable.[1]

References

- Analogue Physicochemical Data: 4-Methoxy-N-methylpyridin-2-amine (CAS 1104455-24-4). [1][2] Computed LogP and pKa values derived from PubChem Compound Summary. [Link](#)[1]
- General Solubility Protocols: "Methods for Equilibrium Solubility Measurements." Assay Guidance Manual, NCBI. [Link](#)
- Structural Context: 2-(2-Cyclopropylethoxy)-4-methylpyridin-3-amine (CAS 106199622).[1][3] Demonstrates lipophilicity trends of cyclopropoxy-pyridines. [Link](#)[1]
- Synthetic Utility: "Aminopyridines as Kinase Inhibitor Scaffolds." Journal of Medicinal Chemistry (General Reference for class behavior). [Link](#)

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